

Bimosiamose ozone model validation anti-inflammatory efficacy

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Compound Focus: Bimosiamose

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Ozone Challenge Model: Validation & Drug Efficacy

Compound / Intervention	Study Type & Subjects	Key Efficacy Findings in Ozone Model	Mechanism of Action
Inhaled Corticosteroids (Fluticasone propionate, 2 mg) [1]	Randomized, controlled trial; 18 healthy "ozone responders"	↓ 62% sputum neutrophils; ↓ 55% myeloperoxidase (MPO) [1]	Broad anti-inflammatory [1]
Oral Corticosteroids (Prednisolone, 50 mg) [1]	Randomized, controlled trial; 18 healthy "ozone responders"	↓ 64% sputum neutrophils; ↓ 42% myeloperoxidase (MPO) [1]	Broad anti-inflammatory [1]
Bimosiamose (10 mg inhaled) [2] [3]	Double-blind, randomized, placebo-controlled crossover; 18 healthy subjects	↓ 40% sputum neutrophils (p=0.068); ↓ 35% IL-8; ↓ 46% MMP-9 [2]	Pan-selectin antagonist (blocks E-, P-, L-selectin) [3]
PUR118 (Calcium lactate, inhaled) [4]	Single-blind, proof-of-concept; 24 healthy subjects	No significant change in sputum neutrophils; decrease	Modifies airway surface liquid,

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		in sputum macrophages with high dose [4]	epithelial protection [4]
Ozone Challenge Model Validation [1]	Clinical trial validation	Produced significant, reproducible ↑ in sputum neutrophils & IL-8; responsive to anti-inflammatories [1]	Induces neutrophilic airway inflammation [1]

Experimental Protocol for the Ozone Challenge Model

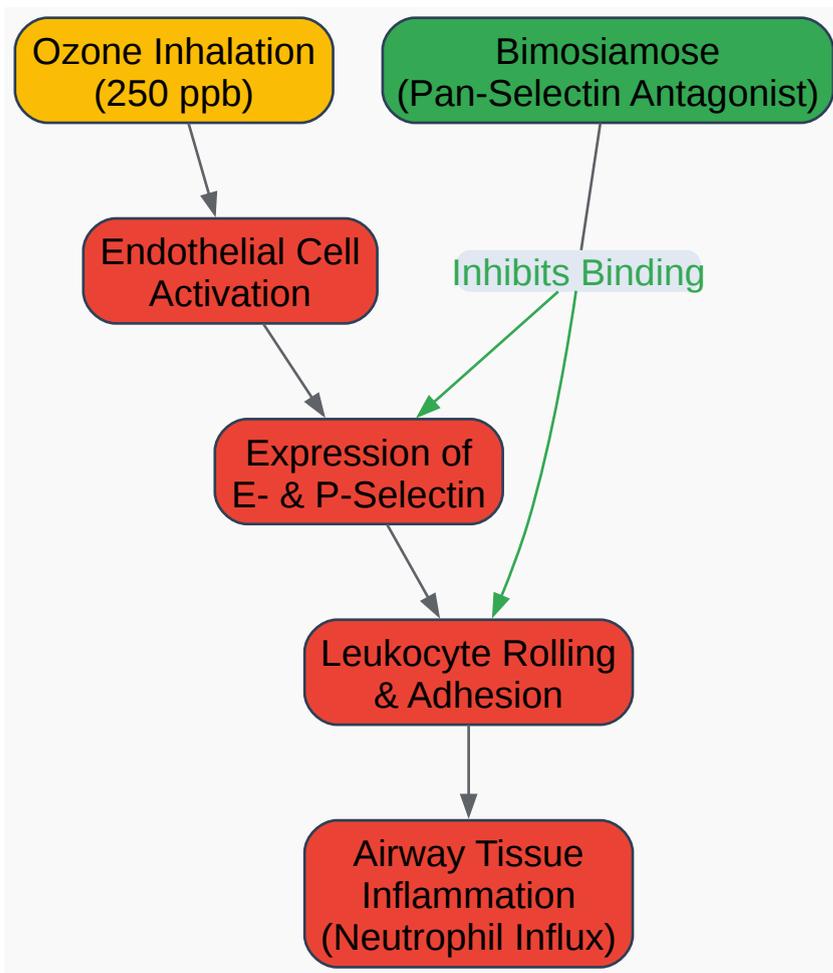
For reliable results, the model uses a standardized protocol, as detailed in the clinical trials:

- **Subject Selection:** **Healthy volunteers are screened for their inflammatory response to ozone. Participants are typically included only if they show a >10% absolute increase in sputum neutrophils** after a baseline ozone challenge, classifying them as "ozone responders" [1] [4].
- **Ozone Exposure:** **Subjects inhale 250 ppb (parts per billion) of ozone** for a period of **3 hours** while performing **intermittent exercise** to ensure deep lung penetration of the gas [2] [1] [4].
- **Endpoint Measurement:** **The primary readout is sputum induction** performed 3 to 6 hours after the ozone challenge ends. The sputum is then analyzed for:
 - **Cellular Composition:** Primarily the percentage and count of neutrophils.
 - **Soluble Mediators:** Inflammatory biomarkers such as **IL-8, MMP-9, and myeloperoxidase (MPO)** [2] [1] [4].

Mechanism of Bimosiamose Action

Bimosiamose is a pan-selectin antagonist that inhibits the initial stages of leukocyte migration into tissues.

The following diagram illustrates its mechanism in the context of ozone-induced airway inflammation.



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Interpretation and Context for Researchers

- **Model Utility: The ozone challenge model is a validated tool for early-phase proof-of-concept studies.** Its successful use with corticosteroids confirms its ability to detect the efficacy of compounds with diverse anti-inflammatory mechanisms [1].
- **Bimosiamose's Profile: Data from the model suggests that Bimosiamose has a distinct mechanism targeting cell adhesion.** The reductions in key inflammatory mediators like **IL-8** and **MMP-9** are particularly relevant for neutrophilic diseases like COPD [2] [3].
- **Clinical Translation:** While the model is predictive of anti-inflammatory activity, it does not guarantee clinical success. For instance, PUR118 was safe but showed minimal efficacy in the model [4], and the clinical benefit of **Bimosiamose** in COPD patients, while showing reduced inflammation, was associated with only modest functional improvements [3].

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